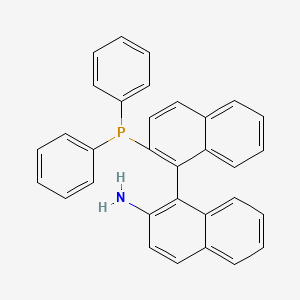

molecular formula C32H24NP B8667609 (1R)-2'-(Diphenylphosphino)-[1,1'-binaphthalen]-2-amine

(1R)-2'-(Diphenylphosphino)-[1,1'-binaphthalen]-2-amine

Cat. No. B8667609
M. Wt: 453.5 g/mol
InChI Key: CXPJTDITWGPSMR-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US06323353B1

Procedure details

7.16 gram (15.2 mmol) of (−)-2-amino-2′-diphenylphosphinyl-1,1′-binaphthyl (the formula (1-1a-1) was dissolved in 381 ml of xylene in an autoclave, followed by the addition of 42.5 ml (305.0 mmol) of triethylamine at 0° C. over 20 minutes and 7.70 ml (76.3 mmol) of trichlorosilane over 1 hour. The mixture was stirred at 150° C. for 18 hours in a tightly sealed condition. The reaction mixture was then extracted with 500 ml of ether. The extract was washed with 200 ml of saturated aqueous solution of ammonium chloride and 200 ml of brine, and then dried over anhydrous sodium sulfate. The solvent was evaporated under a reduced pressure. The residue was purified using a silica gel column chromatography (eluent: 1:4 mixture of ethyl acetate and hexane) to obtain 5.60 gram of the titled compound.
Name
(−)-2-amino-2′-diphenylphosphinyl-1,1′-binaphthyl
Quantity
7.16 g
Type
reactant
Reaction Step One
Name
( 1-1a-1 )
Quantity
0 (± 1) mol
Type
reactant
Reaction Step One
Name
xylene
Quantity
381 mL
Type
solvent
Reaction Step One
Name
triethylamine
Quantity
42.5 mL
Type
reactant
Reaction Step Two
Name
trichlorosilane
Quantity
7.7 mL
Type
reactant
Reaction Step Three
Name
titled compound

Identifiers

REACTION_CXSMILES
[NH2:1][C:2]1[CH:11]=[CH:10][C:9]2[C:4](=[CH:5][CH:6]=[CH:7][CH:8]=2)[C:3]=1[C:12]1[C:21]2[C:16](=[CH:17][CH:18]=[CH:19][CH:20]=2)[CH:15]=[CH:14][C:13]=1[P:22]([C:30]1[CH:35]=[CH:34][CH:33]=[CH:32][CH:31]=1)([C:24]1[CH:29]=[CH:28][CH:27]=[CH:26][CH:25]=1)=O.C(N(CC)CC)C.Cl[SiH](Cl)Cl>C1(C)C(C)=CC=CC=1>[NH2:1][C:2]1[CH:11]=[CH:10][C:9]2[C:4](=[CH:5][CH:6]=[CH:7][CH:8]=2)[C:3]=1[C:12]1[C:21]2[C:16](=[CH:17][CH:18]=[CH:19][CH:20]=2)[CH:15]=[CH:14][C:13]=1[P:22]([C:30]1[CH:31]=[CH:32][CH:33]=[CH:34][CH:35]=1)[C:24]1[CH:25]=[CH:26][CH:27]=[CH:28][CH:29]=1

Inputs

Step One
Name
(−)-2-amino-2′-diphenylphosphinyl-1,1′-binaphthyl
Quantity
7.16 g
Type
reactant
Smiles
NC1=C(C2=CC=CC=C2C=C1)C1=C(C=CC2=CC=CC=C12)P(=O)(C1=CC=CC=C1)C1=CC=CC=C1
Name
( 1-1a-1 )
Quantity
0 (± 1) mol
Type
reactant
Smiles
NC1=C(C2=CC=CC=C2C=C1)C1=C(C=CC2=CC=CC=C12)P(=O)(C1=CC=CC=C1)C1=CC=CC=C1
Name
xylene
Quantity
381 mL
Type
solvent
Smiles
C=1(C(=CC=CC1)C)C
Step Two
Name
triethylamine
Quantity
42.5 mL
Type
reactant
Smiles
C(C)N(CC)CC
Step Three
Name
trichlorosilane
Quantity
7.7 mL
Type
reactant
Smiles
Cl[SiH](Cl)Cl

Conditions

Temperature
Control Type
UNSPECIFIED
Setpoint
150 °C
Stirring
Type
CUSTOM
Details
The mixture was stirred at 150° C. for 18 hours in a tightly sealed condition
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

EXTRACTION
Type
EXTRACTION
Details
The reaction mixture was then extracted with 500 ml of ether
WASH
Type
WASH
Details
The extract was washed with 200 ml of saturated aqueous solution of ammonium chloride and 200 ml of brine
DRY_WITH_MATERIAL
Type
DRY_WITH_MATERIAL
Details
dried over anhydrous sodium sulfate
CUSTOM
Type
CUSTOM
Details
The solvent was evaporated under a reduced pressure
CUSTOM
Type
CUSTOM
Details
The residue was purified
ADDITION
Type
ADDITION
Details
a silica gel column chromatography (eluent: 1:4 mixture of ethyl acetate and hexane)

Outcomes

Product
Details
Reaction Time
 18 h
Name
titled compound
Type
product
Smiles
NC1=C(C2=CC=CC=C2C=C1)C1=C(C=CC2=CC=CC=C12)P(C1=CC=CC=C1)C1=CC=CC=C1
Measurements
Type Value Analysis
AMOUNT: MASS 5.6 g
YIELD: CALCULATEDPERCENTYIELD 81.2%
